

Sch 29482: A Comprehensive In-Vitro Antibacterial Profile

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Compound of Interest

Compound Name: Sch 29482

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An In-depth Technical Guide on the Antibacterial Spectrum, Experimental Protocols, and Mechanism of Action of the Penem Antibiotic **Sch 29482**.

Introduction

Sch 29482 is a penem, a class of β -lactam antibiotics, that exhibits a broad spectrum of antibacterial activity against both Gram-positive and Gram-negative bacteria. Developed in the early 1980s, its in-vitro efficacy has been documented against a variety of clinical isolates, including those resistant to other β -lactam antibiotics of the time. This technical guide provides a detailed overview of the antibacterial spectrum of **Sch 29482**, the experimental methodologies used to determine its activity, and a visualization of its mechanism of action. All data presented is collated from key studies published in peer-reviewed journals.

Antibacterial Spectrum of Sch 29482

The in-vitro activity of **Sch 29482** has been evaluated against a wide range of bacterial pathogens. The following tables summarize the Minimum Inhibitory Concentration (MIC) data, providing a quantitative measure of its potency.

Gram-Positive Aerobic Bacteria

Bacterial Species	No. of Isolates	MIC Range (mg/L)	MIC ₅₀ (mg/L)	MIC ₉₀ (mg/L)
Staphylococcus aureus (methicillin-susceptible)	-	-	-	≤1.0
Streptococcus pyogenes (Group A)	-	<0.13 - 0.5	-	-
Streptococcus agalactiae (Group B)	-	-	-	-
Streptococcus (Group C)	-	-	-	-
Enterococcus faecalis	-	-	-	-
Viridans Streptococci	-	<0.13 - 0.5	-	-
Streptococcus mutans	-	<0.13	-	-
Streptococcus salivarius	-	<0.13	-	-

Gram-Negative Aerobic Bacteria

Bacterial Species	No. of Isolates	MIC Range (mg/L)	MIC ₅₀ (mg/L)	MIC ₉₀ (mg/L)
Neisseria gonorrhoeae	142	-	-	≤0.06
Proteus mirabilis	-	-	-	≤1.0
Klebsiella pneumoniae	-	-	-	≤1.0
Salmonella typhi	-	-	-	≤1.0
Indole-positive Proteus	-	-	-	1.0
Enterobacter spp.	-	-	-	5.0
Acinetobacter sp.	-	Active	-	-
Haemophilus influenzae	-	Active	-	-
Pseudomonas aeruginosa	-	Inactive	-	-
Pseudomonas acidovorans	-	Active	-	-
Pseudomonas cepacia	-	Active	-	-

Anaerobic Bacteria

Bacterial Species	No. of Isolates	MIC Range (mg/L)	MIC ₉₀ (mg/L)
Bacteroides fragilis group	27	≤2.0 - 8.0	-
Peptococcus spp.	-	≤2.0 - 4.0	-
Clostridium difficile	-	Among the least susceptible anaerobes	-

Experimental Protocols

The in-vitro activity of **Sch 29482** was primarily determined using standardized agar and broth dilution methods.

Agar Dilution Method

This method involves the incorporation of varying concentrations of **Sch 29482** into a nutrient agar medium. A standardized inoculum of the bacterial isolates is then applied to the surface of the agar plates.

- **Media Preparation:** A nutrient agar medium, such as Mueller-Hinton agar, is prepared and sterilized.
- **Antibiotic Incorporation:** **Sch 29482** is serially diluted and added to the molten agar at a controlled temperature to achieve the desired final concentrations.
- **Inoculum Preparation:** Bacterial isolates are cultured to a specific turbidity, corresponding to a known cell density (typically around 10^4 colony-forming units per spot).[\[1\]](#)
- **Inoculation:** A standardized volume of the bacterial suspension is spotted onto the surface of the agar plates containing the different antibiotic concentrations.
- **Incubation:** The plates are incubated under appropriate atmospheric and temperature conditions for a defined period (e.g., 18-24 hours).
- **MIC Determination:** The MIC is recorded as the lowest concentration of **Sch 29482** that completely inhibits the visible growth of the bacteria on the agar surface.

Broth Dilution Method

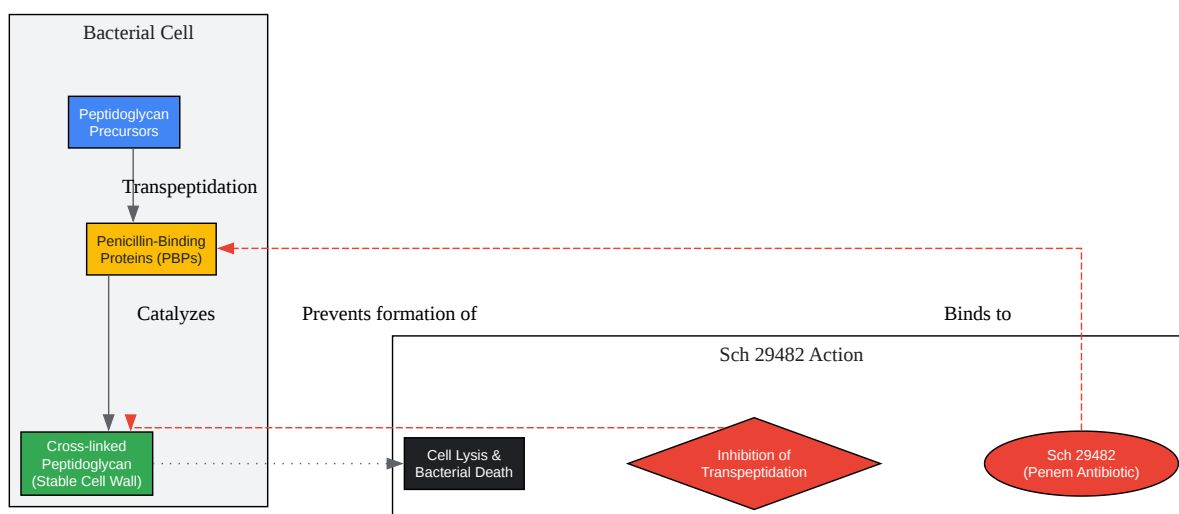
In this method, bacteria are inoculated into a liquid growth medium containing serial dilutions of **Sch 29482**. This is often performed in microtiter plates for high-throughput analysis.

- Media Preparation: A suitable broth medium, such as Mueller-Hinton broth, is used.^[1]
- Serial Dilution: **Sch 29482** is serially diluted in the broth within the wells of a microtiter plate.
- Inoculum Preparation: A standardized bacterial suspension is prepared as described for the agar dilution method.
- Inoculation: A specific volume of the bacterial inoculum is added to each well containing the diluted antibiotic.
- Incubation: The microtiter plates are incubated under appropriate conditions.
- MIC Determination: The MIC is determined as the lowest concentration of **Sch 29482** that prevents visible turbidity or growth in the broth.

Visualizations

Mechanism of Action: Inhibition of Bacterial Cell Wall Synthesis

Sch 29482, as a β -lactam antibiotic, targets the final step of peptidoglycan synthesis in the bacterial cell wall. This process is crucial for maintaining the structural integrity of the bacterium.

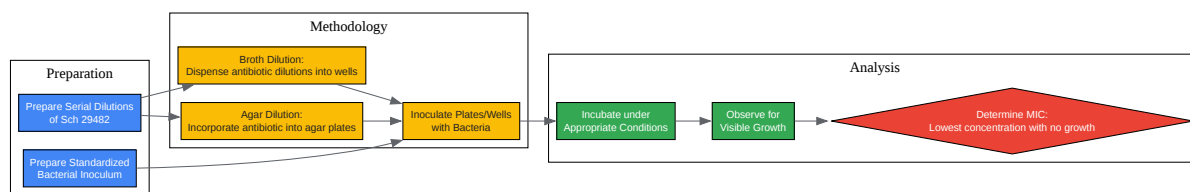


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Caption: Mechanism of action of **Sch 29482**.

Experimental Workflow: Minimum Inhibitory Concentration (MIC) Determination

The following diagram illustrates the generalized workflow for determining the MIC of **Sch 29482** using either the agar or broth dilution method.



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Caption: Workflow for MIC determination.

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References

- 1. academic.oup.com [academic.oup.com]
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